

An In-depth Technical Guide to 2-(Ethylamino)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Ethylamino)ethanol

Cat. No.: B046374

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This guide provides an overview of the fundamental physicochemical properties of **2-(Ethylamino)ethanol**, a significant organic compound utilized in various industrial and research applications. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured format.

Core Chemical Properties

2-(Ethylamino)ethanol, also known as N-Ethylethanolamine, is a basic amino alcohol.^[1] It presents as a colorless liquid with an odor similar to amine.^{[2][3]} This compound is soluble in water.^{[2][3]}

Quantitative Data Summary

The molecular formula and weight are critical identifiers for any chemical compound. The table below summarizes these key quantitative data points for **2-(Ethylamino)ethanol**.

Parameter	Value	Source
Molecular Formula	C ₄ H ₁₁ NO	^{[1][2][3][4][5]}
Molecular Weight	89.14 g/mol	^{[1][2][3]}
---	89.1362 g/mol	^[5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental chemical properties.

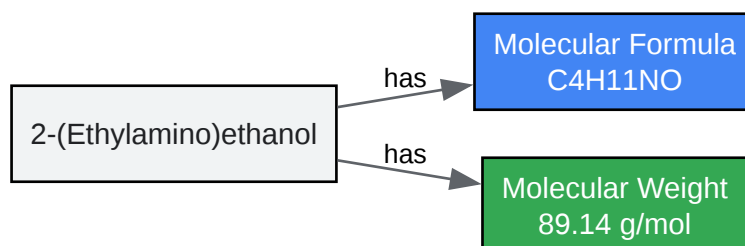


Figure 1. Core Properties of 2-(Ethylamino)ethanol

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Figure 1. Core Properties of **2-(Ethylamino)ethanol**

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